



Cadiamine: Elusive Alkaloid Presents Challenge for In-Vivo Research Guidelines

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Compound of Interest		
Compound Name:	Cadiamine	
Cat. No.:	B1194925	Get Quote

Despite its identification as a quinolizidine alkaloid found in select botanicals, a comprehensive review of scientific literature reveals a significant lack of in-vivo research data for the compound **Cadiamine**. This absence of published studies precludes the development of detailed application notes and protocols for its use in animal research, including dosage recommendations, experimental methodologies, and an understanding of its mechanism of action.

Cadiamine, chemically known as 2-Piperidinone, 6-(octahydro-8-hydroxy-1-(hydroxymethyl)-2H-quinolizin-3-yl)-, is classified as a Lupinine-type alkaloid. Its presence has been documented in the leaves and twigs of the plant Cadia purpurea and has also been identified in the metabolomic profile of Ashwagandha (Withania somnifera).

While research into the broader class of quinolizidine alkaloids has indicated a range of biological activities, and some studies have explored the in-vivo effects of extracts from plants containing these compounds, specific data for isolated **Cadiamine** remains unpublished. For instance, extracts of Calpurnia aurea, which contains quinolizidine alkaloids, have been investigated in mice for wound healing and anti-inflammatory properties. However, these studies do not specify the **Cadiamine** content of the extracts nor do they provide dosage information for the isolated compound.

A patent application includes **Cadiamine** in a list of chemical compounds, but it does not offer any specific biological data or application details.







The current body of scientific literature does not contain the necessary information to fulfill a detailed request for in-vivo study protocols for **Cadiamine**. Key missing elements include:

- Pharmacokinetic and Pharmacodynamic Data: No information is available on the absorption, distribution, metabolism, and excretion (ADME) of **Cadiamine** in any animal model. Similarly, its therapeutic and toxic dose ranges have not been established.
- Mechanism of Action: The specific biological targets and signaling pathways through which
 Cadiamine may exert its effects are unknown.
- In-Vivo Efficacy Studies: There are no published studies detailing the administration of isolated Cadiamine to animal models for the evaluation of its efficacy in any disease state.

Without this fundamental data, it is not possible to construct the requested detailed application notes, quantitative data tables, experimental protocols, or signaling pathway diagrams. Further foundational research is required to elucidate the pharmacological properties of **Cadiamine** before standardized in-vivo research protocols can be developed for the scientific community.

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